

Comprehensive Toxicity and Safety Data Analysis of 3-(2-Fluorophenyl)cyclopentanone

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Compound of Interest

Compound Name: 3-(2-Fluorophenyl)cyclopentanone

CAS No.: 1181615-31-5

Cat. No.: B2968102

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Executive Summary

In modern medicinal chemistry and drug development, functionalized cyclic ketones serve as critical building blocks for synthesizing complex active pharmaceutical ingredients (APIs), including kinase inhibitors and CNS-active agents. **3-(2-Fluorophenyl)cyclopentanone** (CAS: 1181615-31-5) is a highly versatile intermediate^[1]. However, the very structural features that make it synthetically valuable—an electrophilic carbonyl core paired with a lipophilic fluorinated aryl ring—also dictate its toxicological profile.

As a Senior Application Scientist, I approach safety data sheets (SDS) not as a list of arbitrary rules, but as a biological reflection of a molecule's physicochemical properties. This whitepaper decodes the mechanistic toxicology of **3-(2-Fluorophenyl)cyclopentanone** and establishes a self-validating protocol for its safe handling, ensuring that researchers can utilize this compound without compromising laboratory safety or scientific integrity.

Physicochemical & Hazard Profile

To understand the handling requirements, we must first quantify the molecule's physical parameters. The data below synthesizes standard SDS metrics into a comparative

framework[1][2].

Parameter	Data / Value	Mechanistic Implication
Chemical Name	3-(2-Fluorophenyl)cyclopentanone	Core scaffold dictates reactivity and biological partitioning.
CAS Number	1181615-31-5	Unique identifier for regulatory tracking[3].
Molecular Formula	C11H11FO	Presence of fluorine increases metabolic stability and lipophilicity[1].
Molecular Weight	178.21 g/mol	Low molecular weight facilitates rapid dermal and mucosal absorption.
GHS Classification	Acute Tox. 4 (Oral)	H302: Harmful if swallowed.
Skin Irrit. 2	H315: Causes skin irritation[2].	
Eye Irrit. 2	H319: Causes serious eye irritation[2].	
STOT SE 3	H335: May cause respiratory irritation.	

Mechanistic Toxicology: The Causality of Irritation

Standard safety data sheets state what a chemical does (e.g., "Causes skin irritation"), but they rarely explain why. Understanding the causality behind the H315 and H319 hazard statements is critical for anticipating risks.

The toxicity of **3-(2-Fluorophenyl)cyclopentanone** is driven by two synergistic structural features:

- **Electrophilic Carbonyl Reactivity:** The bond angle of the 5-membered cyclopentanone ring (~108°) creates slight internal ring strain compared to a 6-membered ring. This marginally increases the electrophilicity of the carbonyl carbon, making it highly susceptible to

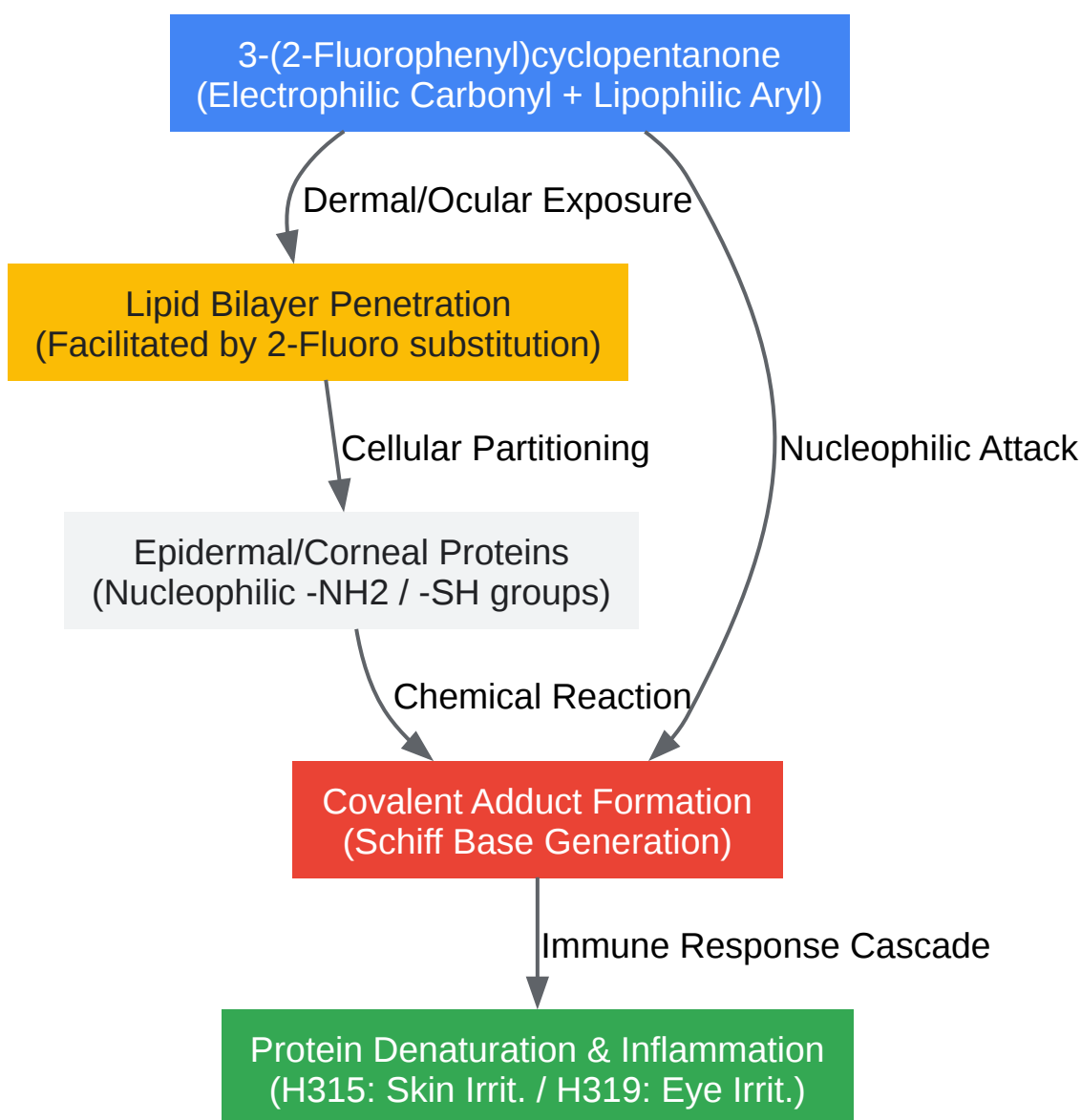
nucleophilic attack by primary amines (such as lysine residues found in epidermal keratin or corneal proteins) to relieve

to

strain.

- **Lipophilic Partitioning:** The highly electronegative fluorine atom exerts an inductive electron-withdrawing effect (-I effect), further polarizing the carbonyl bond. More importantly, the 2-fluorophenyl group significantly increases the molecule's partition coefficient (LogP). This allows the compound to rapidly bypass the aqueous barriers of the eye and penetrate the lipid-rich stratum corneum of the skin, delivering the reactive electrophile directly to cellular targets.

When these two features combine, the molecule penetrates biological membranes and forms covalent Schiff base adducts with tissue proteins, triggering rapid denaturation and the inflammatory cascades recognized as H315 and H319.



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Caption: Biochemical mechanism of H315/H319 irritation via electrophilic protein binding and lipophilic partitioning.

Self-Validating Experimental Protocol: Handling & Decontamination

In advanced laboratory settings, relying purely on passive PPE is insufficient. A robust safety protocol must be self-validating—meaning the workflow includes built-in analytical checks to confirm that exposure risks have been successfully mitigated.

Because **3-(2-Fluorophenyl)cyclopentanone** is a reactive, penetrating liquid, standard latex gloves offer inadequate protection. Nitrile or butyl rubber gloves are mandatory. Furthermore, to validate that fume hoods and glassware are free of residual ketone post-experiment, we employ a 2,4-Dinitrophenylhydrazine (2,4-DNPH) validation swab test. 2,4-DNPH reacts specifically with carbonyls to form a bright yellow/orange precipitate, acting as a visual alarm for contamination.

Step-by-Step Methodology

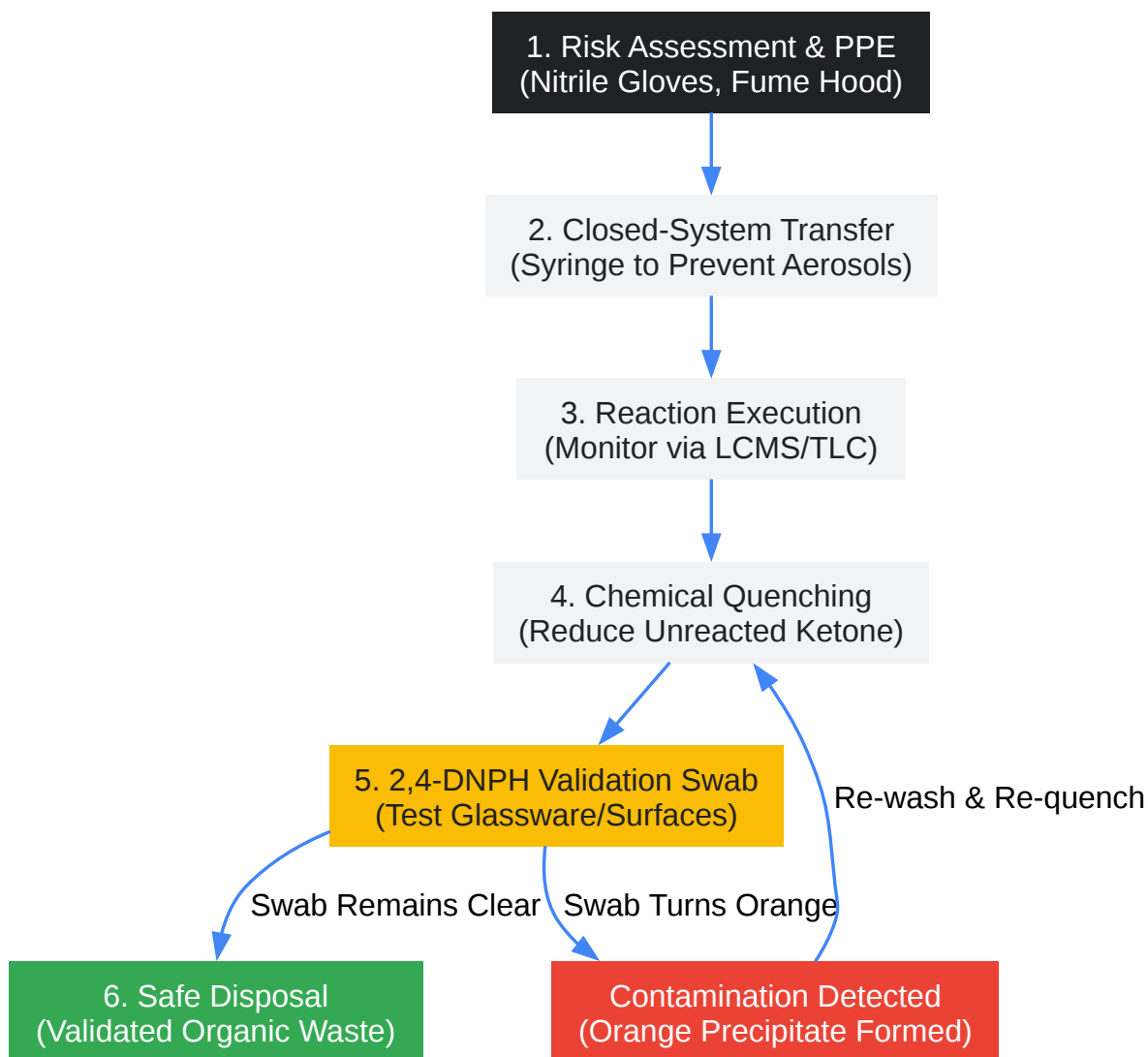
Phase 1: Preparation and Execution

- PPE Verification: Don double-layered nitrile gloves, a chemically resistant lab coat, and tightly sealed safety goggles (to prevent vapor-induced H319 eye irritation).
- Closed-System Transfer: Inside a certified fume hood, transfer the **3-(2-Fluorophenyl)cyclopentanone** using a gas-tight syringe. Avoid pouring the liquid to prevent micro-aerosolization, which triggers H335 respiratory irritation.
- Reaction Monitoring: Execute the synthetic step (e.g., reductive amination or Grignard addition). Monitor the depletion of the ketone via TLC or LCMS to ensure minimal unreacted starting material remains.

Phase 2: Quenching and Self-Validation 4. Chemical Quenching: If unreacted ketone remains post-reaction, do not dispose of it directly into aqueous waste. Add a mild reducing agent (e.g.,

in methanol) to reduce the reactive ketone to the relatively inert 3-(2-fluorophenyl)cyclopentanol. 5. The 2,4-DNPH Validation Swab (Critical Step): After washing the reaction glassware, swab the interior surfaces with a cotton swab dampened with a 2,4-DNPH indicator solution.

- Negative Result: Swab remains clear/pale yellow. Decontamination is validated.
- Positive Result: Swab turns bright orange. Ketone contamination persists; re-wash with acetone and repeat.
- Waste Segregation: Dispose of the validated, neutralized organic layers into designated halogenated/non-halogenated organic waste streams.



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Caption: Self-validating experimental workflow utilizing 2,4-DNPH to ensure complete ketone decontamination.

Environmental Fate and Storage Compliance

To maintain regulatory compliance and chemical stability, **3-(2-Fluorophenyl)cyclopentanone** must be managed with an understanding of its environmental and physical degradation pathways.

- **Storage Conditions:** Store under an inert atmosphere (Argon or Nitrogen) in a cool, dark environment (2-8°C is optimal for long-term storage of reactive cyclic ketones). Exposure to ambient oxygen and light can lead to slow auto-oxidation or Baeyer-Villiger type degradation pathways.
- **Ecotoxicity:** While specific aquatic toxicity data may be limited, fluorinated organic compounds generally exhibit high environmental persistence. The lipophilic nature of the molecule suggests a potential for bioaccumulation. Therefore, it must strictly be kept out of municipal aqueous waste streams and treated via high-temperature incineration by certified chemical waste facilities.

References

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Sources

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